Structural Elucidation and Validation of 1,4-Dimethyl-1H-Pyrazole-3-Sulfonamide

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Compound of Interest

Compound Name:	*1,4-dimethyl-1H-pyrazole-3-sulfonamide*
CAS No.:	*2109755-40-8*
Cat. No.:	*B2446763*

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An Advanced NMR Spectroscopy Guide for Medicinal Chemistry

Executive Summary & Pharmacophore Context

The pyrazole-3-sulfonamide scaffold is a cornerstone in medicinal chemistry, serving as the structural anchor for COX-2 inhibitors (e.g., Celecoxib) and carbonic anhydrase inhibitors. However, the synthesis of substituted pyrazoles often yields regioisomeric mixtures (typically 1,4-dimethyl vs. 1,5-dimethyl isomers) that are difficult to distinguish by low-resolution LC-MS alone.

This guide provides a definitive, self-validating NMR protocol for **1,4-dimethyl-1H-pyrazole-3-sulfonamide**. It moves beyond basic assignment to focus on regioisomeric confirmation using dipolar coupling (NOESY) and solvent-dependent proton exchange dynamics.

The Target Structure

- System: 1H-Pyrazole ring.[2][3][4][5]

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- Substituents:
  - N1: Methyl group (
).
  - C3: Sulfonamide group (
).
  - C4: Methyl group (
).
  - C5: Proton (
).

Experimental Protocol: Sample Preparation

To ensure reproducibility and visibility of the labile sulfonamide protons, specific sample preparation is required.

Solvent Selection: The DMSO Imperative

While

is standard for organic intermediates, it is unsuitable for full characterization of primary sulfonamides due to:

- Chemical Exchange: Rapid proton exchange with trace water/acid in

  broadens the

  signal, often into the baseline.[6]
- Solubility: Sulfonamides possess poor solubility in non-polar chlorinated solvents, leading to weak signal-to-noise ratios.

Recommended Protocol:

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- Solvent: DMSO-

  (99.9% D) with 0.03% TMS.

- Concentration: 10–15 mg of analyte in 600

  L solvent.

- Water Suppression: Not usually required, but ensure the DMSO water peak (3.33 ppm) does not overlap with the N-Methyl signal (typically ~3.8 ppm).

- Temperature: 298 K (25°C). Note: If rotamers are suspected, elevate to 353 K, though unlikely for this specific rigid heteroaromatic.

1H NMR Spectroscopy: The Proton Landscape

The 1H NMR spectrum of **1,4-dimethyl-1H-pyrazole-3-sulfonamide** is characterized by three distinct singlets and the exchangeable sulfonamide protons.

Data Summary Table (DMSO-)

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Moiety	Position	Multiplicity	Chemical Shift (, ppm)	Integration	Diagnostic Feature
C-Methyl	C4	Singlet	2.05 – 2.25	3H	Upfield aliphatic; allylic coupling absent or very small.
N-Methyl	N1	Singlet	3.75 – 3.95	3H	Deshielded by adjacent Nitrogen.
Sulfonamide		Broad Singlet	7.10 – 7.40	2H	Disappears on shake.
Aromatic H	C5	Singlet	7.60 – 8.10	1H	Most deshielded C-H; critical for NOE.

Detailed Assignment Logic

- The Methyl Discrimination (N-Me vs. C-Me):
  - The N-Methyl (Pos 1) resonates significantly downfield (~3.8 ppm) due to the electronegativity of the pyrrole-like nitrogen.
  - The C-Methyl (Pos 4) is attached to an carbon but lacks the direct heteroatom attachment, resonating in the allylic region (~2.1 ppm).
- The Aromatic Singlet (H-5):

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- In the 1,4-dimethyl isomer, the only aromatic proton is at position 5. It appears as a sharp singlet.
- Causality: The electron-withdrawing effect of the sulfonamide at C3 and the inductive effect of N1 render this proton relatively acidic and deshielded.

- The Sulfonamide Protons:
  - In dry DMSO-

    , these appear as a broad singlet integrating to 2H.
  - Self-Validation: Add 1 drop of

    to the NMR tube and re-acquire. This peak must disappear (H/D exchange) to confirm it is not an aromatic impurity.

13C NMR & Heteronuclear Correlation

Carbon spectroscopy confirms the backbone and oxidation states.

Carbon Type	Assignment	Chemical Shift (, ppm)	HMBC Correlation (from Proton)
Methyl	C-Me (C4)	9 – 14	Correlates to C4, C3, C5
Methyl	N-Me (N1)	36 – 40	Correlates to C5, C3 (weak)
Aromatic CH	C5	130 – 135	HSQC with H-5
Quaternary	C4	115 – 120	Correlates to C-Me protons
Quaternary	C3 (C-S)	145 – 155	Correlates to H-5 (weak/long range)

Note: C3 is significantly deshielded due to the attachment to the Sulfonyl group.

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The Core Validation: Distinguishing Regioisomers (NOESY)

The synthesis of pyrazoles often produces a mixture of 1,4-dimethyl (Target) and 1,5-dimethyl (Impurity). 1D NMR is often insufficient to distinguish them definitively because the chemical shifts are similar.

The Solution: 2D NOESY (Nuclear Overhauser Effect Spectroscopy) We utilize spatial proximity to validate the structure.

The "Traffic Light" Validation System

- Green Light (Target: 1,4-isomer):
  - N-Me (Pos 1) shows a strong NOE cross-peak with H-5.
  - C-Me (Pos 4) shows a strong NOE cross-peak with H-5.
  - Logic: H-5 is flanked by both methyl groups (spatially close to N1-Me and C4-Me).
- Red Light (Impurity: 1,5-isomer):
  - N-Me (Pos 1) shows a strong NOE cross-peak with C-Me (Pos 5).
  - Logic: In the 1,5-isomer, the two methyl groups are sterically crowded next to each other.

Visualization of the Validation Logic

The following diagram illustrates the NOE correlations required to confirm the 1,4-substitution pattern.

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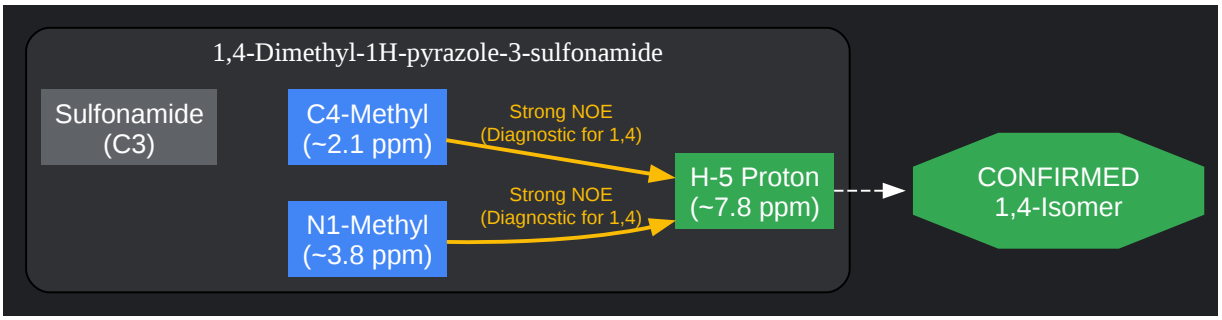

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Caption: Diagnostic NOE correlations. The convergence of both Methyl signals on the H-5 proton confirms the 1,4-substitution pattern, ruling out the 1,5-isomer where Methyl-Methyl coupling would be observed.

Synthesis & Impurity Profiling

When analyzing the spectra, be aware of common synthetic byproducts:

- Regioisomer (1,5-dimethyl): Look for a singlet methyl-methyl NOE and a shift in the aromatic proton.
- Hydrolysis Product (Sulfonic Acid): If the sulfonamide synthesis involved chlorosulfonation, residual sulfonic acid (

) may be present. This results in a highly acidic proton (>10 ppm) and a shift in C3.
- Residual Solvents: Common synthesis solvents (Ethyl Acetate, DMF) can overlap with the methyl regions. Always overlay a solvent impurity database trace.

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